

Synthesis of (S)-tert-butyl (2-aminopropyl)carbamate: A Technical Guide

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Compound of Interest

Compound Name: (S)-Tert-butyl (2-aminopropyl)carbamate

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This in-depth technical guide provides a comprehensive overview of the primary synthetic routes for obtaining **(S)-tert-butyl (2-aminopropyl)carbamate**, a chiral building block with significant applications in medicinal chemistry, particularly in the development of pharmaceutical agents.^[1] This document details key synthetic pathways, complete with experimental protocols, quantitative data, and process visualizations to aid researchers in the efficient preparation of this valuable compound.

Introduction

(S)-tert-butyl (2-aminopropyl)carbamate is a carbamate derivative with the molecular formula $C_8H_{18}N_2O_2$.^[1] Its chiral nature makes it a crucial intermediate in the synthesis of various pharmaceuticals, including anti-cancer drugs and analgesics.^[1] The tert-butoxycarbonyl (Boc) protecting group offers robust protection for one of the amine functionalities, allowing for selective chemical transformations at the other amine group. This guide will explore two principal synthetic strategies starting from readily available chiral precursors: (S)-alanine and (S)-1,2-diaminopropane.

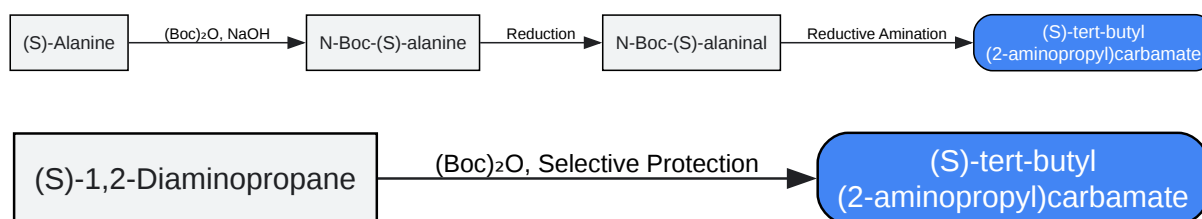
Synthetic Pathways

Two primary and effective synthetic routes for the preparation of **(S)-tert-butyl (2-aminopropyl)carbamate** are outlined below. The selection of a particular route may depend

on factors such as the availability of starting materials, scalability, and desired purity.

Route 1: Synthesis from (S)-Alanine

This linear synthetic approach commences with the naturally occurring amino acid (S)-alanine. [1] The strategy involves the initial protection of the amino group, followed by the reduction of the carboxylic acid to an aldehyde or alcohol, and subsequent conversion to the target diamine.



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References

- 1. Buy (S)-Tert-butyl (2-aminopropyl)carbamate | 121103-15-9; 1269493-35-7 [smolecule.com]
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